

Personal protective equipment for handling 2-sec-Butylcyclohexanone

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Compound of Interest

Compound Name: 2-sec-Butylcyclohexanone

Cat. No.: B081716

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Essential Safety and Handling Guide for 2-sec-Butylcyclohexanone

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **2-sec-Butylcyclohexanone**, tailored for researchers, scientists, and drug development professionals. The following procedural guidance is designed to ensure safe laboratory operations and environmental responsibility.

Immediate Safety and Hazard Information

2-sec-Butylcyclohexanone is a combustible liquid that may be harmful if swallowed.[1][2]

While some classifications under European regulations may not list it as a hazardous substance, it is crucial to handle it with care due to potential risks.[3] It may cause skin and eye irritation, and it is considered toxic to aquatic life with long-lasting effects.[2][4][5][6][7]

Therefore, preventing its release into the environment is imperative.[6]

Key Hazards:

- **Physical Hazard:** Combustible liquid. Keep away from heat, sparks, and open flames.[1][3][4]
- **Health Hazards:** May be harmful if swallowed.[1] May cause irritation to the skin, eyes, and respiratory tract.[4][5][6]
- **Environmental Hazard:** Toxic to aquatic life with long-lasting effects.[2][6][7]

Quantitative Data

While specific occupational exposure limits for **2-sec-Butylcyclohexanone** have not been established, the table below summarizes its key physical and chemical properties for risk assessment.

| Property | Value | Source Compound |
|--------------------------|-----------------------------------|------------------------------|
| Molecular Formula | C ₁₀ H ₁₈ O | 4-tert-Butylcyclohexanone[6] |
| Molecular Weight | 154.25 g/mol | 4-tert-Butylcyclohexanone[6] |
| Appearance | Colorless Liquid | 2-sec-Butylcyclohexanone[1] |
| Flash Point | 78 °C (172.4 °F) | 2-Tert-Butylcyclohexanone[4] |
| Autoignition Temperature | 400 °C (752 °F) | 2-Tert-Butylcyclohexanone[4] |

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **2-sec-Butylcyclohexanone** to minimize exposure. All handling should occur in a well-ventilated area, preferably within a chemical fume hood.[4][5][6]

| PPE Category | Specification | Rationale |
|---|--|---|
| Eye and Face Protection | Chemical safety goggles compliant with EN166 (EU) or OSHA 29 CFR 1910.133 (US) standards.[4] | Protects eyes from splashes. |
| A face shield should be worn over safety goggles if there is a significant risk of splashing. [8] | | |
| Hand Protection | Chemical-resistant gloves such as Nitrile rubber or Neoprene. [1] Always check manufacturer recommendations for chemical compatibility.[1] | Prevents skin contact.[4] |
| Skin and Body Protection | A lab coat or long-sleeved clothing.[1] | Protects skin from accidental contact. |
| Appropriate shoes that cover the entire foot (closed-toe and heel). | | |
| Respiratory Protection | Generally not required under normal use with adequate engineering controls (e.g., fume hood).[1] | Maintains exposure below any applicable limits. |
| If ventilation is inadequate, use a NIOSH/MSHA approved respirator.[4] | | |
| Protects against inhalation of vapors. | | |

Operational Plan: Step-by-Step Guidance

Preparation and Precautionary Measures

- **Conduct a Risk Assessment:** Before beginning work, evaluate the specific procedures and quantities to be used to identify potential hazards.

- **Verify Engineering Controls:** Ensure a chemical fume hood is available and functioning correctly. Facilities should also be equipped with an eyewash station and a safety shower.[4]
- **Assemble PPE:** Gather all necessary PPE as specified in the table above. Inspect gloves for any signs of degradation or puncture before use.
- **Prepare Spill Kit:** Ensure a spill kit containing absorbent materials (e.g., vermiculite, sand) is readily accessible.

Handling Procedures

- **Transportation:** When moving the chemical, keep it in a tightly closed, properly labeled container.
- **Dispensing/Weighing:** Conduct all transfers and weighing operations within a chemical fume hood to prevent vapor inhalation.
- **Heating:** Keep the chemical away from heat, hot surfaces, sparks, and open flames.[1][3] Use appropriate heating methods like a heating mantle or water bath; avoid open flames.
- **General Handling:** Avoid contact with skin, eyes, and clothing.[3][4] Do not eat, drink, or smoke in the laboratory area.[2] Wash hands thoroughly after handling the substance.[3][4]

Accidental Release Measures

- **Immediate Action:** Evacuate non-essential personnel from the spill area.
- **Control Vapors:** Ensure adequate ventilation. Remove all sources of ignition.[4]
- **Containment & Cleanup:** Wearing appropriate PPE, absorb the spill with an inert material like vermiculite or sand.[4] Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.[4]
- **Decontamination:** Wash the spill area with detergent and water. Collect the cleaning materials for disposal as hazardous waste.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[4\]](#)
- Skin Contact: Remove contaminated clothing and shoes. Flush skin with plenty of water for at least 15 minutes. Seek medical aid if irritation develops.[\[4\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of water. Call a poison control center or doctor immediately. [\[2\]](#)[\[4\]](#)
- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, provide oxygen. Seek medical attention.[\[4\]](#)

Disposal Plan

The disposal of **2-sec-Butylcyclohexanone** and its containers must be managed as hazardous waste to prevent environmental contamination.[\[6\]](#)

Waste Collection

- Chemical Waste: Collect all unused **2-sec-Butylcyclohexanone** and reaction byproducts in a designated, properly labeled, and sealed hazardous waste container.
- Contaminated Materials: Any items grossly contaminated with the chemical, such as gloves, absorbent pads, or disposable labware, must also be disposed of as hazardous waste in the same designated container.[\[6\]](#)

Container Decontamination

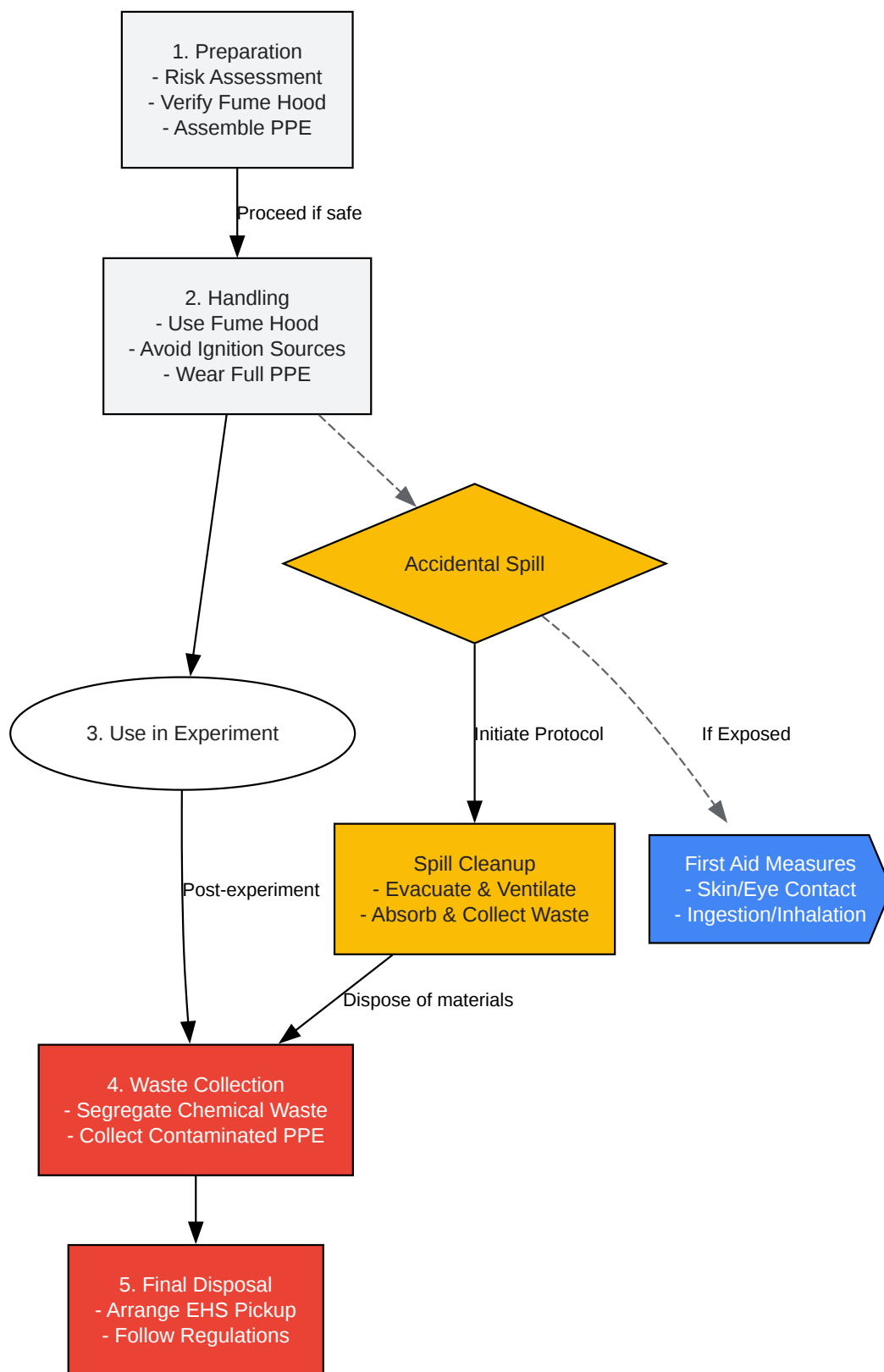
- Triple Rinsing: Empty containers that held the pure chemical must be triple-rinsed with a suitable solvent (e.g., acetone or ethanol).[\[6\]](#)
- Rinsate Collection: The solvent rinsate must be collected and treated as hazardous chemical waste.[\[6\]](#)
- Final Disposal of Container: After triple-rinsing and defacing the label, the container can typically be disposed of in the regular trash, but always follow your institution's specific guidelines.[\[6\]](#)

Arranging for Final Disposal

- Storage: Store the sealed hazardous waste container in a designated, well-ventilated secondary containment area.
- Pickup: Arrange for disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.^[6] Adhere to all local, regional, and national regulations for hazardous waste disposal.^[1]

Workflow for Safe Handling

The following diagram illustrates the logical workflow for safely managing **2-sec-Butylcyclohexanone** in a laboratory setting.



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Caption: Workflow for handling **2-sec-Butylcyclohexanone**.

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